

tert-butyl 3-ethynylphenylcarbamate safety and handling information

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Compound of Interest

Compound Name:	Tert-butyl 3-ethynylphenylcarbamate
Cat. No.:	B070088

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An In-depth Technical Guide to the Safety and Handling of **tert-butyl 3-ethynylphenylcarbamate**

This guide provides a detailed overview of the known safety and handling information for **tert-butyl 3-ethynylphenylcarbamate**, a compound relevant to researchers, scientists, and professionals in the field of drug development. Due to the limited availability of a comprehensive Safety Data Sheet (SDS), this document is based on the most current and verified information.

Hazard Identification and Classification

tert-butyl 3-ethynylphenylcarbamate is classified as harmful if swallowed. It is essential to handle this compound with care, employing appropriate personal protective equipment and engineering controls to minimize exposure.

Table 1: GHS Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	

Note: This classification is based on available data and may not be exhaustive. A full toxicological profile is not currently available.

Physical and Chemical Properties

Limited information is available regarding the physical and chemical properties of **tert-butyl 3-ethynylphenylcarbamate**.

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid
IUPAC Name	tert-butyl 3-ethynylphenylcarbamate
InChI Key	OVWBYRQRBCBWDM-UHFFFAOYSA-N
Purity	97%

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

Table 3: Safe Handling and Storage

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood.
Handling	Avoid contact with skin and eyes. Do not ingest. Wash hands thoroughly after handling.
Storage	Store in a refrigerator. Keep container tightly closed in a dry and well-ventilated place.

First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

Table 4: First Aid Measures

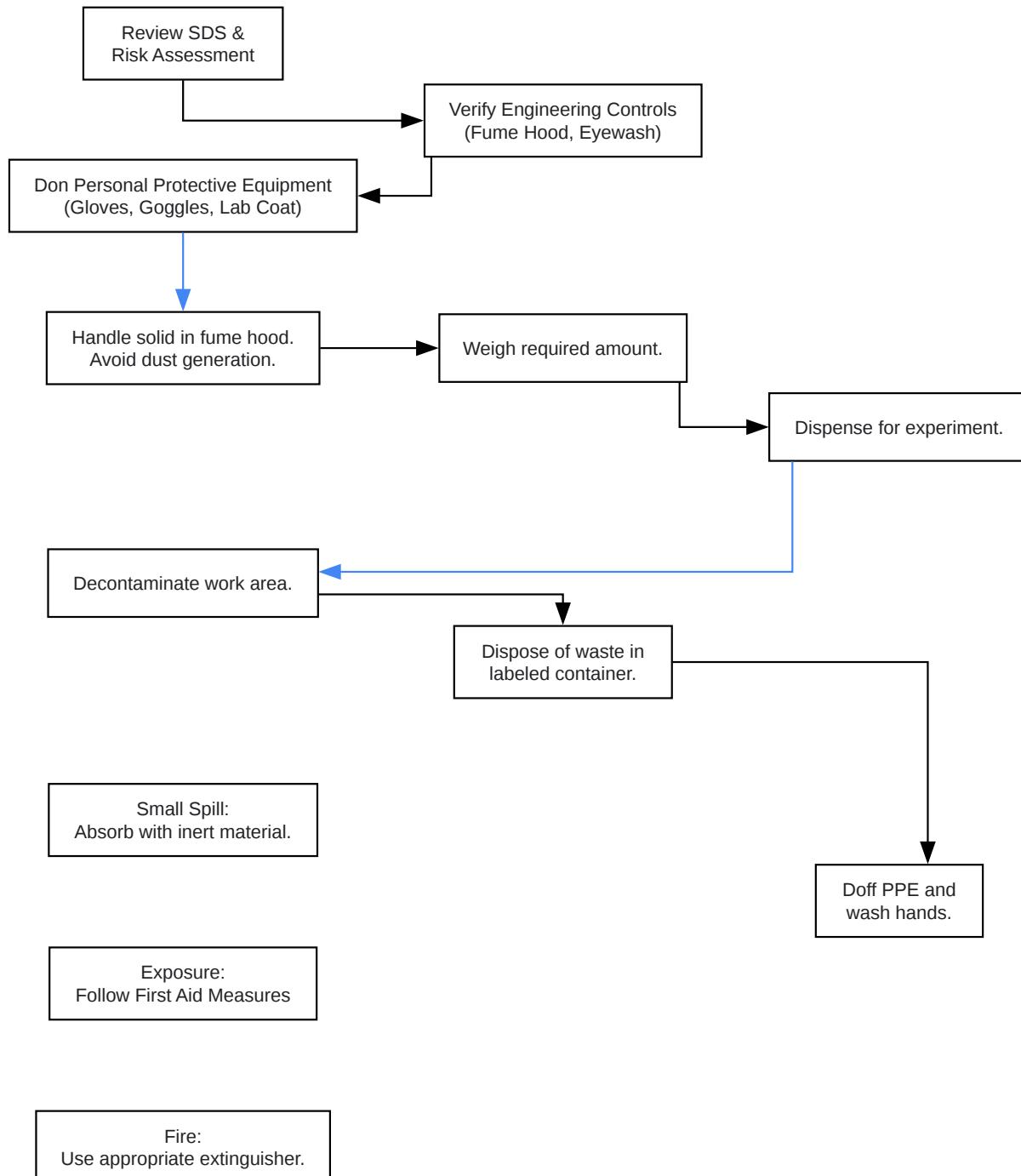
Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Skin Contact	Wash with plenty of soap and water.
Inhalation	Move person into fresh air.

Experimental Protocols

Detailed experimental protocols for the safety assessment of **tert-butyl 3-ethynylphenylcarbamate** are not publicly available at this time. Standard toxicological assays would be required to fully characterize its hazard profile.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **tert-butyl 3-ethynylphenylcarbamate** in a research setting.

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Caption: Safe handling workflow for **tert-butyl 3-ethynylphenylcarbamate**.

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